

Application Notes: Investigating Metabolic Syndrome in Mouse Models Using Peptide YY (3-36)

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Compound of Interest

Compound Name: *Peptide YY (13-36) (canine, mouse, porcine, rat)*

Cat. No.: *B15619710*

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Introduction

Metabolic syndrome is a constellation of conditions that occur together, increasing the risk of heart disease, stroke, and type 2 diabetes. These conditions include increased blood pressure, high blood sugar, excess body fat around the waist, and abnormal cholesterol or triglyceride levels. Peptide YY (PYY), a gut hormone released from L-cells of the gastrointestinal tract in response to feeding, plays a significant role in energy and glucose homeostasis. The major circulating form, PYY (3-36), is a 34-amino acid peptide that has garnered considerable interest for its potential therapeutic applications in metabolic disorders.[1][2][3] PYY (3-36) is known to reduce appetite and food intake by acting on the Y2 receptor in the hypothalamus.[4][5][6] Emerging evidence also suggests that PYY (3-36) can improve insulin sensitivity and glucose metabolism, making it a compelling agent for investigating the pathophysiology of and potential treatments for metabolic syndrome in preclinical mouse models.[5][7][8]

These application notes provide detailed protocols for utilizing PYY (3-36) in diet-induced obese (DIO) mouse models of metabolic syndrome. The protocols cover the induction of

metabolic syndrome, administration of PYY (3-36), and subsequent analysis of key metabolic parameters.

Experimental Protocols

Induction of Diet-Induced Obesity (DIO) and Metabolic Syndrome in Mice

This protocol describes the induction of obesity and metabolic syndrome in mice using a high-fat diet (HFD). C57BL/6J mice are a commonly used strain as they are susceptible to developing obesity, hyperglycemia, and insulin resistance on an HFD.[9][10]

Materials:

- C57BL/6J mice (male, 6-8 weeks old)
- High-fat diet (HFD; 45-60% kcal from fat)[9]
- Standard chow diet (control)
- Animal caging and husbandry supplies

Procedure:

- Acclimate mice to the animal facility for at least one week upon arrival.
- Randomly assign mice to two groups: a control group receiving a standard chow diet and an experimental group receiving an HFD.
- House mice individually or in small groups with ad libitum access to their respective diets and water for 8-16 weeks.[11]
- Monitor body weight and food intake weekly.
- After the induction period, confirm the metabolic syndrome phenotype by measuring fasting blood glucose, insulin levels, and performing glucose and insulin tolerance tests.

Administration of Peptide YY (3-36)

PYY (3-36) can be administered via various routes, including intraperitoneal (IP) injection for acute studies and subcutaneous (SC) infusion via osmotic minipumps for chronic studies.[\[1\]](#)[\[2\]](#)

2.1. Acute Administration via Intraperitoneal (IP) Injection

Materials:

- Peptide YY (3-36)
- Sterile saline (0.9% NaCl)
- Insulin syringes

Procedure:

- Reconstitute PYY (3-36) in sterile saline to the desired stock concentration.
- Acclimate singly housed mice to handling and IP injections by administering saline injections for 3 consecutive days prior to the experiment.[\[1\]](#)
- On the day of the experiment, fast the mice for a predetermined period (e.g., 16 hours overnight).[\[1\]](#)[\[12\]](#)
- Administer a single IP injection of PYY (3-36) at doses typically ranging from 10 to 100 µg/kg body weight.[\[2\]](#) Control animals receive a saline injection of the same volume.
- Monitor food intake at regular intervals (e.g., 1, 2, 4, and 24 hours) post-injection.[\[12\]](#)

2.2. Chronic Administration via Osmotic Minipumps

Materials:

- Peptide YY (3-36)
- Osmotic minipumps (e.g., ALZET)
- Sterile saline
- Surgical instruments for implantation

- Anesthesia

Procedure:

- Fill osmotic minipumps with the appropriate concentration of PYY (3-36) in sterile saline to deliver doses typically ranging from 100 to 1000 µg/kg/day.[\[1\]](#)[\[13\]](#)
- Anesthetize the mouse using an appropriate anesthetic agent.
- Make a small subcutaneous incision on the back of the mouse, between the shoulder blades.
- Implant the filled osmotic minipump subcutaneously.
- Close the incision with wound clips or sutures.
- Monitor the animals for recovery from surgery and for the duration of the infusion period (typically 2-4 weeks).[\[2\]](#)[\[13\]](#)
- Monitor body weight, food intake, and other metabolic parameters throughout the study.

Assessment of Metabolic Parameters

3.1. Oral Glucose Tolerance Test (OGTT)

The OGTT assesses the ability of the body to clear a glucose load from the circulation.

Materials:

- Glucose solution (20% in sterile water)
- Glucometer and test strips
- Blood collection supplies (e.g., tail snip method)

Procedure:

- Fast mice overnight (approximately 16 hours) with free access to water.[\[14\]](#)

- Record the baseline blood glucose level ($t=0$) from a tail blood sample.[\[14\]](#)
- Administer a 2 g/kg body weight bolus of glucose solution via oral gavage.[\[14\]](#)
- Measure blood glucose levels at 15, 30, 60, 90, and 120 minutes post-glucose administration.[\[14\]](#)
- Plot the blood glucose concentration over time and calculate the area under the curve (AUC) for analysis.

3.2. Insulin Tolerance Test (ITT)

The ITT measures the whole-body insulin sensitivity.

Materials:

- Human insulin
- Sterile saline
- Glucometer and test strips
- Blood collection supplies

Procedure:

- Fast mice for 4-6 hours.
- Record the baseline blood glucose level ($t=0$).
- Administer human insulin (0.75-1.0 U/kg body weight) via IP injection.
- Measure blood glucose levels at 15, 30, 45, and 60 minutes post-insulin injection.
- Plot the percentage of initial blood glucose over time.

Data Presentation

Table 1: Effects of Chronic PYY (3-36) Administration on Body Weight and Food Intake in Diet-Induced Obese (DIO) Mice

Treatment Group	Duration	Dose (µg/kg/day)	Change in Body Weight (g)	Cumulative Food Intake (g)	Reference
Vehicle	28 days	-	+4.5 ± 0.5	95 ± 3	[1]
PYY (3-36)	28 days	100	+3.2 ± 0.4	92 ± 4	[1]
PYY (3-36)	28 days	300	+1.8 ± 0.6	88 ± 3	[1]
PYY (3-36)	28 days	1000	-0.5 ± 0.7**	80 ± 5	[1] [13]
Vehicle	4 weeks	-	+3.4 ± 1.3	-	[15]
PYY (3-36)	4 weeks	300	+0.5 ± 2.3	-	[15]
PYY (3-36)	4 weeks	1000	-0.7 ± 2.9	-	[15]

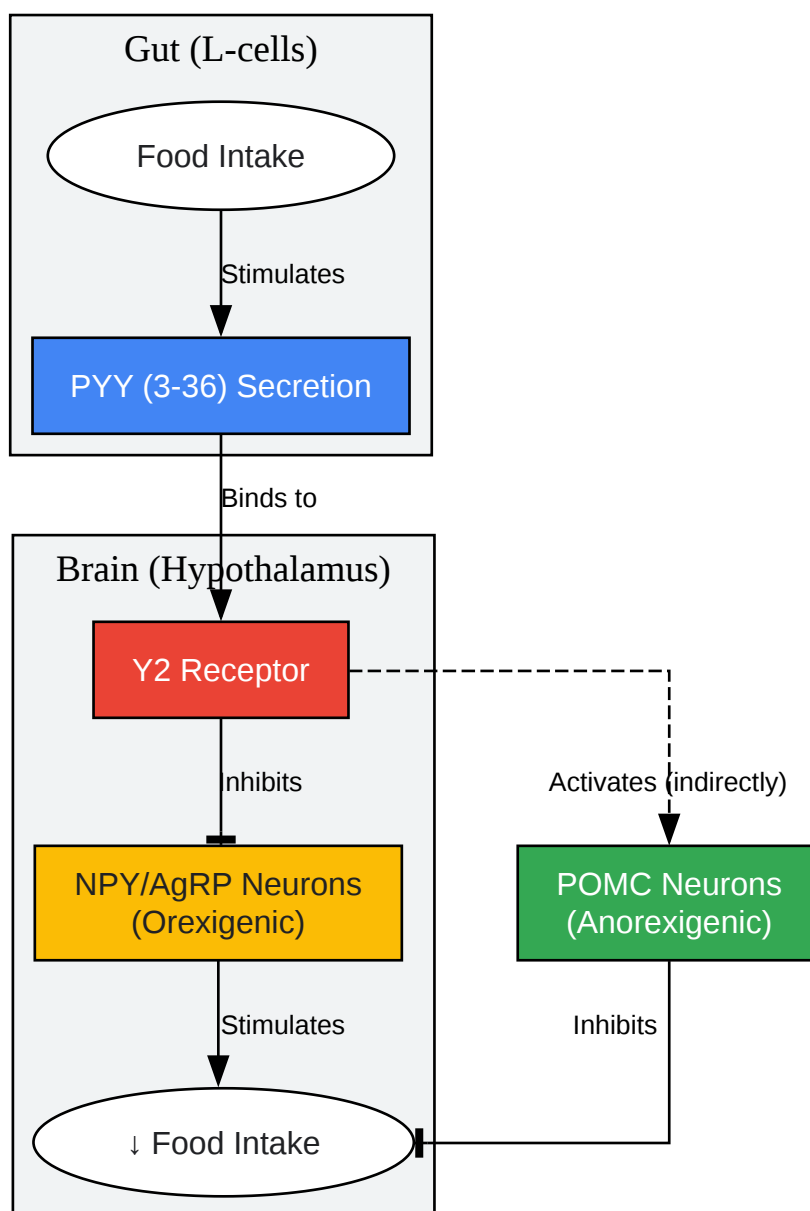
*p<0.05, **p<0.01 vs. Vehicle. Data are presented as mean ± SEM.

Table 2: Effects of PYY (3-36) on Glucose Homeostasis in High-Fat Diet-Fed Mice

Parameter	Treatment Group	Value	Reference
Glucose Disposal Rate ($\mu\text{mol}/\text{min}/\text{kg}$)			
(Hyperinsulinemic-euglycemic clamp)	Vehicle	76.1 ± 11.4	[7]
PYY (3-36) (acute IV infusion)	$103.8 \pm 10.9^{**}$	[7]	
Muscle Glucose Uptake ($\mu\text{mol}/\text{g}$ tissue)			
Vehicle	1.5 ± 0.5	[7]	
PYY (3-36) (acute IV infusion)	2.1 ± 0.5	[7]	
Adipose Tissue Glucose Uptake ($\mu\text{mol}/\text{g}$ tissue)			
Vehicle	0.4 ± 0.3	[7]	
PYY (3-36) (acute IV infusion)	0.8 ± 0.4	[7]	
HbA1c (%)			
DIO Vehicle	4.8 ± 0.1	[2]	
DIO + PYY (3-36) (4-week infusion)	4.3 ± 0.1	[2]	

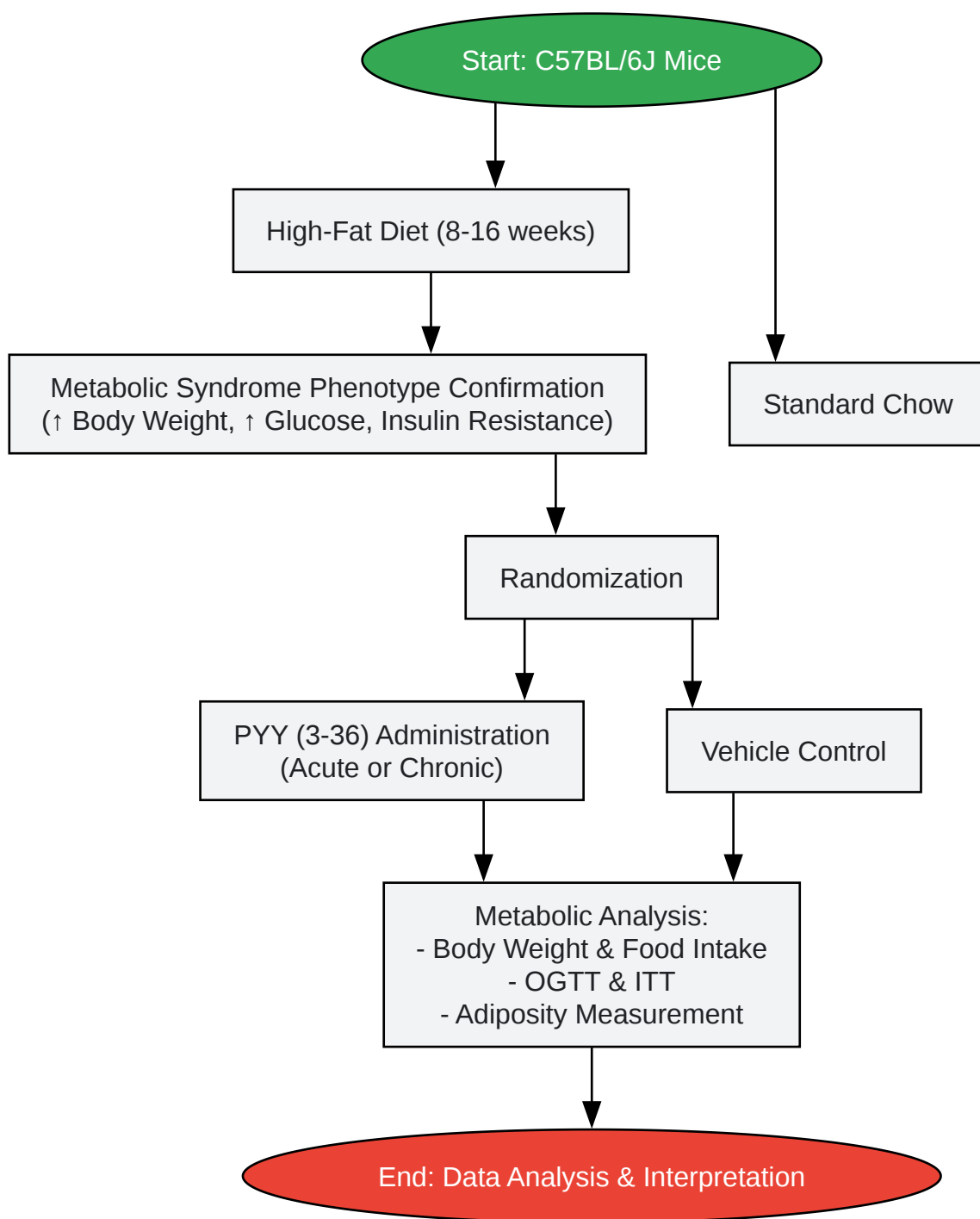
* $p < 0.05$, ** $p < 0.01$ vs. Vehicle. Data are presented as mean $\pm$ SEM.

Visualizations



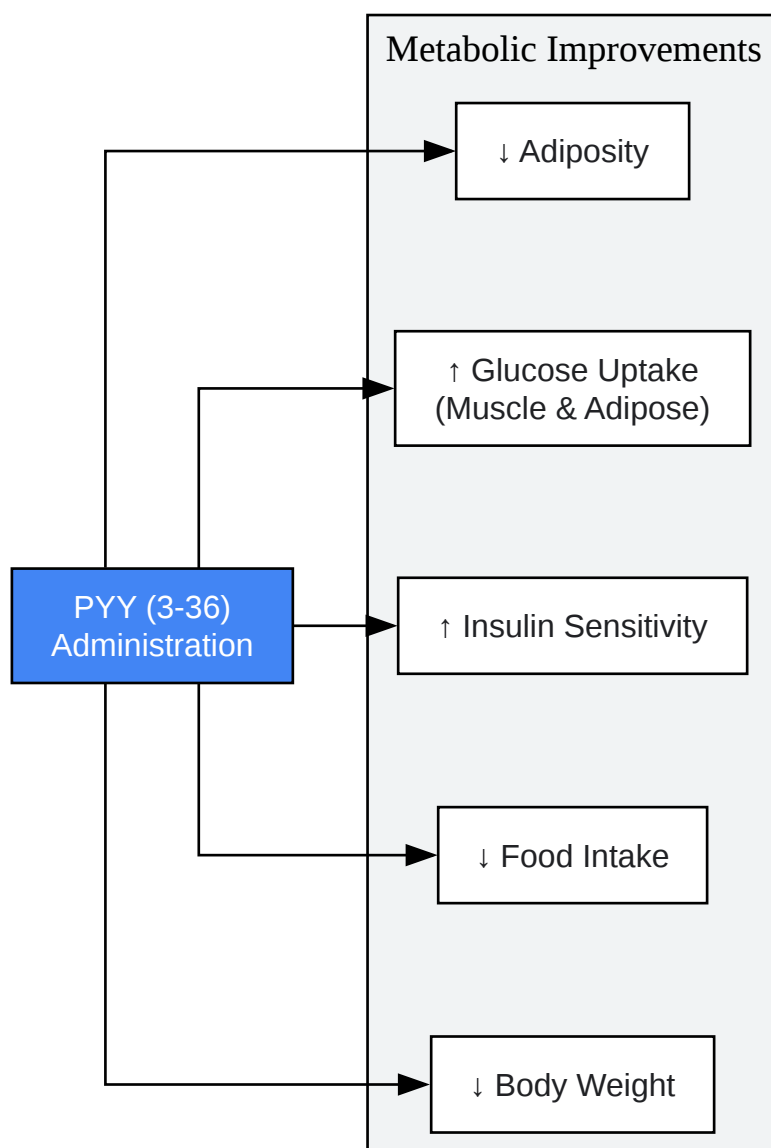
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Caption: PYY (3-36) signaling pathway in the regulation of food intake.



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Caption: Experimental workflow for investigating PYY (3-36) in DIO mice.



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Caption: Summary of metabolic effects of PYY (3-36) administration.

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